

# Technical Safety & Handling Guide: 2-Iodo-3-nitrobenzamide

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## Compound of Interest

Compound Name: 2-Iodo-3-nitrobenzamide

CAS No.: 189125-09-5

Cat. No.: B3048981

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**CAS: 189125-09-5**

## Executive Summary & Chemical Identity[1]

**2-Iodo-3-nitrobenzamide** is a specialized halogenated nitro-aromatic building block used primarily in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors and other heterocyclic pharmaceutical candidates.

Unlike its more famous regioisomer Iniparib (4-iodo-3-nitrobenzamide), the 2-iodo isomer presents unique steric challenges due to the placement of the large iodine atom at the ortho position relative to the amide group, sandwiched next to the nitro group at the meta position. This "crowded" motif significantly alters its reactivity profile and handling requirements compared to standard benzamides.

## Chemical Specifications

Property	Data
Chemical Name	2-Iodo-3-nitrobenzamide
CAS Number	189125-09-5
Molecular Formula	C <sub>7</sub> H <sub>5</sub> IN <sub>2</sub> O <sub>3</sub>
Molecular Weight	292.03 g/mol
Appearance	Pale yellow to beige solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in MeOH; insoluble in water.
Key Reactivity	Pd-catalyzed cross-coupling (Suzuki/Sonogashira); Nitro-group reduction.

## Hazard Identification & GHS Classification

Note: This data represents a composite of safety profiles for halogenated nitrobenzamides. Always consult the specific vendor SDS (e.g., BLDpharm, Apollo Scientific) for lot-specific compliance.

## GHS Label Elements

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed. [1]	H302
Skin Corrosion/Irritation	2	Causes skin irritation. [2][3]	H315
Eye Damage/Irritation	2A	Causes serious eye irritation. [2][3]	H319
STOT - Single Exposure	3	May cause respiratory irritation. [2][3]	H335

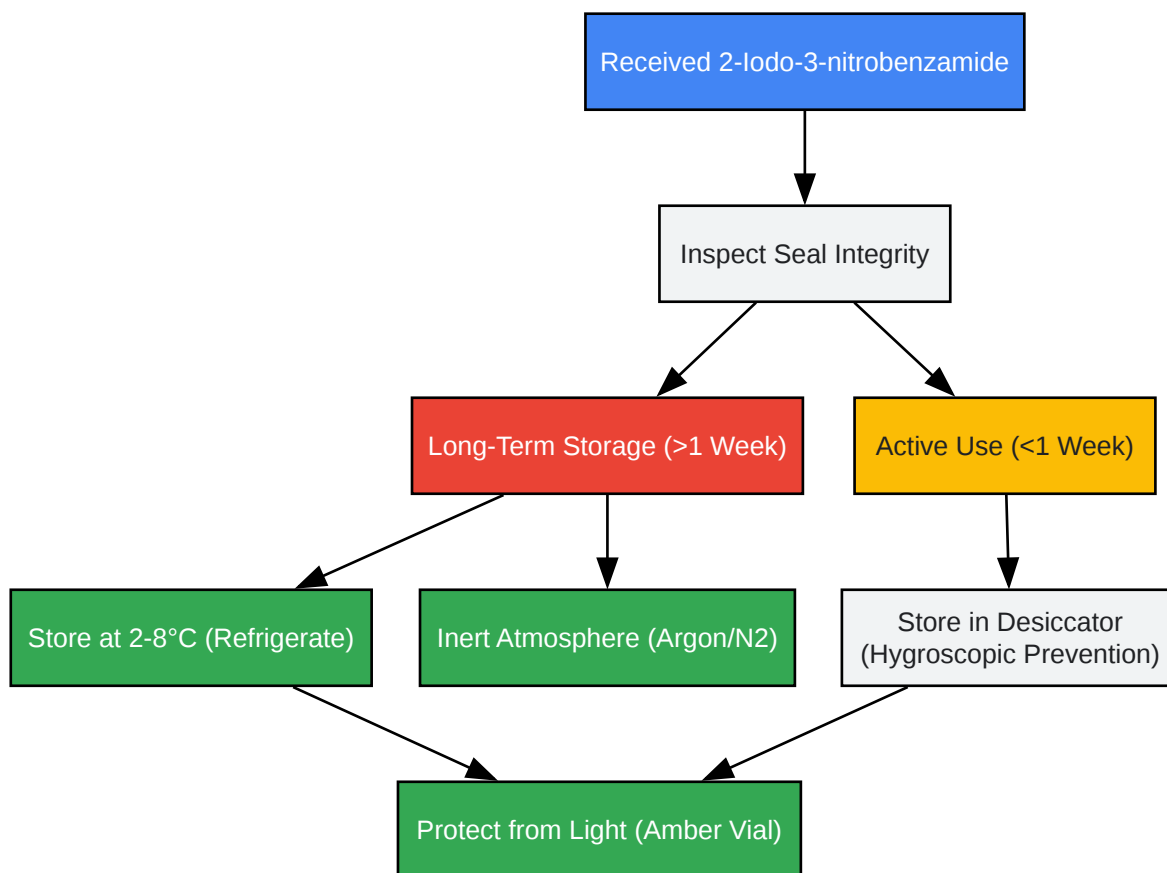
## Critical Safety Analysis (Expert Insight)

- **Energetic Potential:** While benzamides are generally stable, the presence of a nitro group (-NO<sub>2</sub>) introduces a potential for rapid decomposition under high heat. Do not subject this compound to temperatures >150°C without Differential Scanning Calorimetry (DSC) validation.
- **Iodine Lability:** The C-I bond is photosensitive. Prolonged exposure to ambient light can lead to the liberation of iodine radicals ( ), causing the solid to darken and degrade.
- **Dust Explosion Risk:** As a fine organic powder, high concentrations in air can form explosive dust clouds. Ground all equipment during transfer.

## Storage & Stability Protocol

To maintain the integrity of the C-I bond and prevent hydrolysis of the amide, strict adherence to the following storage protocol is required.

## Storage Decision Matrix (DOT Visualization)



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Figure 1: Decision matrix for preserving chemical integrity based on usage frequency.

## Synthetic Utility & Handling Protocols

### The "Ortho-Effect" Challenge

In **2-iodo-3-nitrobenzamide**, the iodine atom at position 2 is sterically crowded by the amide (pos 1) and nitro (pos 3) groups.

- Implication: Standard Palladium-catalyzed couplings (Suzuki-Miyaura) may be sluggish compared to the 4-iodo isomer.
- Solution: Use active catalyst systems (e.g., Pd(dppf)Cl<sub>2</sub> or XPhos Pd G2) and higher boiling solvents (Dioxane) to overcome the rotational barrier.

## Protocol: Safe Reductive Cyclization (Benzimidazole Synthesis)

A common application is reducing the nitro group to an amine, followed by cyclization with the amide to form benzimidazole scaffolds.

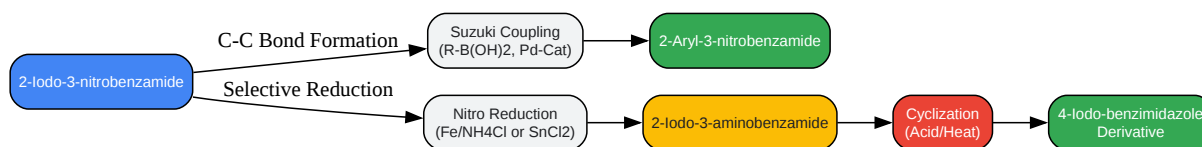
Safety Prerequisite:

- Perform in a fume hood (Face velocity > 100 fpm).
- PPE: Nitrile gloves (0.11 mm min thickness), safety glasses with side shields, lab coat.

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 eq of **2-iodo-3-nitrobenzamide** in MeOH/THF (1:1).
- Reduction (Fe/NH<sub>4</sub>Cl method):
  - Why: Avoids catalytic hydrogenation (H<sub>2</sub>/Pd-C) which might accidentally cleave the C-I bond (dehalogenation).
  - Add 5.0 eq Iron powder (Fe) and 5.0 eq Ammonium Chloride (NH<sub>4</sub>Cl).
  - Heat to 60°C. Monitor by LCMS.
- Workup:
  - Filter through a Celite pad to remove iron residues.
  - Caution: The iron waste is pyrophoric when dry. Keep wet and dispose of in a dedicated solid waste container.
- Purification: Evaporate solvent. Recrystallize from Ethanol.

## Synthetic Pathway Visualization



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Figure 2: Divergent synthetic pathways. Note that Fe/NH<sub>4</sub>Cl is preferred over H<sub>2</sub>/Pd to preserve the Iodine handle.

## Emergency Response Procedures

Scenario	Immediate Action	Technical Rationale
Eye Contact	Rinse with water for 15 mins. Lift eyelids.	Nitro-aromatics are severe irritants; pH neutral saline is preferred if available.
Skin Contact	Wash with soap and water.[1] [2][4][5] Do not use ethanol.	Ethanol can increase skin permeability, enhancing absorption of the nitro compound.
Spill (Solid)	Dampen with water, then sweep.	Prevents dust formation (inhalation hazard).[1][2][3][4]
Ingestion	Rinse mouth. Do NOT induce vomiting.	Risk of aspiration pneumonia and further esophageal damage.

## SDS Source & Verification

Since this is a specialized research chemical, a generic "download" link often fails. You must generate the SDS dynamically from the vendor's database using the CAS number.

Verified Vendor Sources (Search by CAS: 189125-09-5):

- BLDpharm: - Primary source for this specific isomer.

- Combi-Blocks: Often stocks regioisomers of Iniparib.
- PubChem: - For physical property verification.

## References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CAS 189125-09-5. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[4][6]
- Gribble, G. W. (2010).[2] Oxidation of Nitro Compounds. In *The Chemistry of Heterocyclic Compounds*. Wiley-Interscience. (Context for nitro-group handling).

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## Sources

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